

# Geraniin Stability & Storage Specifications

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**Compound Focus:** Geraniin

Cat. No.: S593958

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For optimal stability, adhere to the following storage conditions as detailed in the safety data sheet [1].

Parameter	Specification
Recommended Storage Temperature	2 - 8 °C [1]
Environment	Cool, well-ventilated area [1]
Light Sensitivity	Protect from light [1]
Container	Keep container tightly sealed [1]
Moisture Sensitivity	Keep in a dry environment [1]
Incompatible Materials	Strong acids, strong alkalis, strong oxidizing agents, strong reducing agents [1]

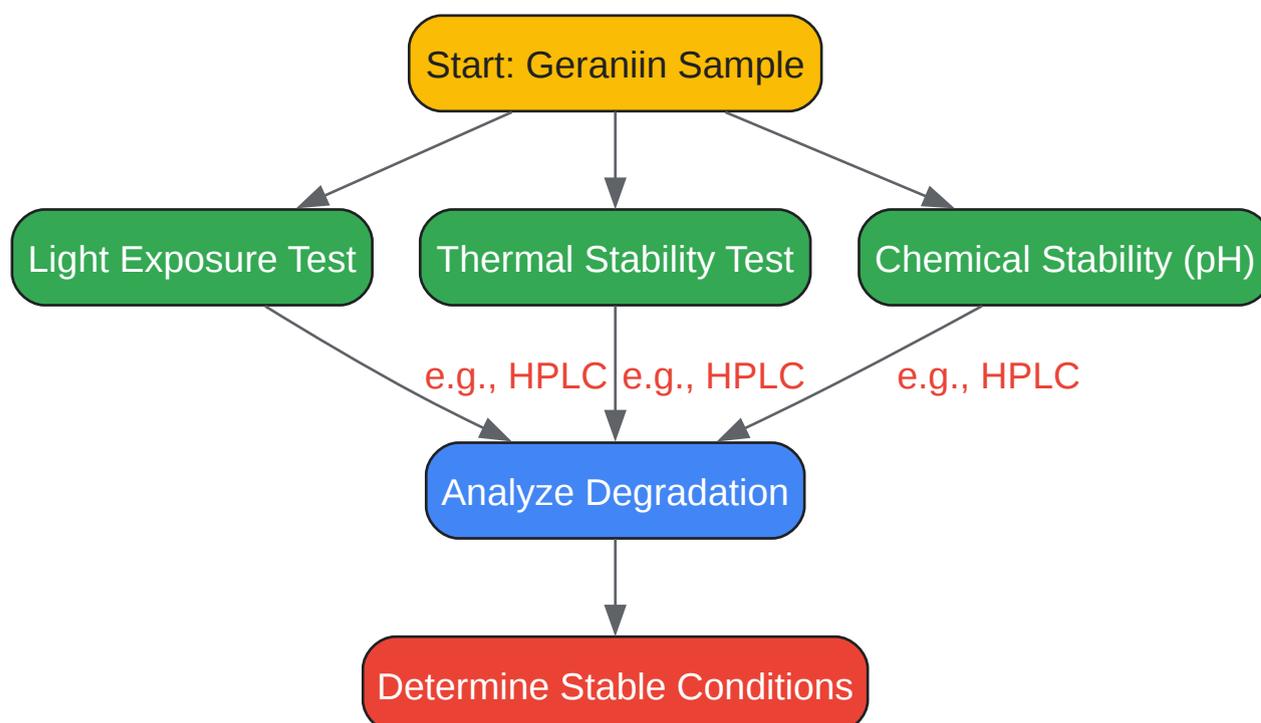
## Physicochemical Properties & Handling

Understanding these properties can help troubleshoot issues related to solubility and formulation. The following data is summarized from a pharmacological study [2].

Property	Geraniin	Ellagic Acid (Metabolite)	Gallic Acid (Metabolite)
Lipophilicity (Log P)	-0.73 ± 0.17 [2]	0.11 ± 0.06 [2]	0.71 ± 0.21 [2]
Solubility in Gastric Fluid	Poor (0.61 - 8.10 mg/mL) [2]	-	-
Solubility in Intestinal Fluid	Good (3.59 - 14.32 mg/mL) [2]	-	-
General Solubility	Soluble in water, methanol, ethanol, acetone [3]	-	-

## Experimental Workflow for Stability Assessment

The diagram below outlines a logical workflow for assessing the stability of **geraniin** under various conditions, which can help in designing robust experiments.



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## Frequently Asked Questions (FAQs)

**Q1: What is the most critical factor for long-term storage of geraniin?** The most critical factors are **temperature and light**. **Geraniin** must be stored at **2-8°C** and protected from light to prevent degradation [1]. The container should be kept tightly sealed in a dry place [1].

**Q2: My geraniin solution appears to have precipitated. What could be the cause?** **Geraniin** has variable solubility. It shows **poor solubility in acidic (gastric) conditions** but good solubility in intestinal fluids [2]. Check the pH of your solvent. Using a biorelevant intestinal fluid or aqueous-organic solvent mixtures (e.g., methanol-water) as used in extraction protocols may help re-dissolve it [3].

**Q3: Are there any specific materials I should avoid when handling or storing geraniin?** Yes. **Geraniin** is **incompatible with strong acids, strong alkalis, and strong oxidizing or reducing agents** [1]. Ensure that containers, transfer equipment, and any co-formulants are chemically compatible.

**Q4: What are the key metabolites of geraniin I should look for in stability studies?** During stability testing or metabolism studies, monitor for the presence of **ellagic acid** and **gallic acid**, as these have been identified as its main metabolites [2].

## Important Disclaimer for Researchers

- **For Research Use Only:** The information provided here is for research applications only and is not for human or veterinary use [1].
- **Toxicological Data:** The toxicological effects of **geraniin** have not been thoroughly studied [1].
- **User Responsibility:** The burden of safe use of this material rests entirely with the user. Always consult the most recent MSDS and relevant literature before beginning experiments [1].

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## References

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